

Application of Iodine Pentoxide in Environmental Air Quality Monitoring

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iodine pentoxide

Cat. No.: B087101

[Get Quote](#)

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

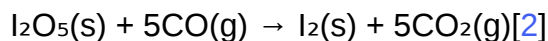
Introduction

Iodine pentoxide (I_2O_5) is a powerful oxidizing agent that serves as a highly effective reagent for the detection and quantification of carbon monoxide (CO) in environmental air quality monitoring. Its application is crucial in various fields, including industrial hygiene, occupational safety, and environmental science, to assess air quality and ensure compliance with safety standards.[1] The primary method of detection is based on the quantitative oxidation of carbon monoxide to carbon dioxide (CO_2), which results in the liberation of elemental iodine (I_2).[2] The amount of iodine produced is directly proportional to the concentration of carbon monoxide in the air sample, allowing for both qualitative and quantitative analysis.

Two principal methods are employed for the determination of CO concentration using **iodine pentoxide**: a titrimetric method and a colorimetric method. The titrimetric method involves the titration of the liberated iodine with a standardized sodium thiosulfate solution. The colorimetric method often utilizes a proprietary indicator known as "Hoolamite," which is a mixture of **iodine pentoxide** and fuming sulfuric acid on a granular pumice stone support.[3] This indicator changes color upon exposure to carbon monoxide, providing a visual estimation of the gas concentration.

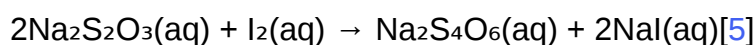
Principle and Chemical Reactions

The fundamental reaction governing the detection of carbon monoxide by **iodine pentoxide** is the following redox reaction:



In this reaction, **iodine pentoxide** is reduced to elemental iodine, while carbon monoxide is oxidized to carbon dioxide. This reaction is stoichiometric and proceeds rapidly at room temperature, making it suitable for analytical applications.[4]

For the titrimetric method, the liberated iodine is subsequently titrated with a standard solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$):



The endpoint of the titration is typically detected using a starch indicator, which forms a deep blue-black complex with iodine. The disappearance of this color indicates that all the iodine has reacted.

Data Presentation

Table 1: Performance Characteristics of the **Iodine Pentoxide** Titrimetric Method

Parameter	Value	Reference
Limit of Accuracy	< 0.10 parts per 10,000	[6]
Optimal Temperature Range	140°C - 155°C	[7]
Titrant Concentration	N/200 Sodium Thiosulfate	[6]
Indicator	Starch Solution	[8]

Table 2: Colorimetric Response of Hoolamite Indicator to Carbon Monoxide

CO Concentration (%)	Observed Color Change	Reference
0.07 or more	Positive indication (bluish-green)	[3]
Increasing Concentration	Bluish-green to violet-brown to black	[3]

Table 3: Potential Interferences and Mitigation

Interfering Substance	Effect	Mitigation	Reference
Acetylene, Alcohol, Ammonia, Benzene, Ether, Ethylene, Gasoline, Hydrogen Chloride, Hydrogen Sulfide, Natural Gas (with higher members), Water	False positive test	Pass air sample through activated charcoal filter	[3]
Moisture	Deterioration of Hoolamite	Sealed glass tubes for storage	[3]
Carbon dioxide, Carbon tetrachloride, Chlorine, Methane, Nitrogen peroxide, Phosgene, Sulfur dioxide	No interference	Not applicable	[3]

Experimental Protocols

Protocol 1: Quantitative Determination of Carbon Monoxide by the Iodine Pentoxide Titrimetric Method

1. Apparatus Setup:

- Assemble a gas train consisting of an air sampling inlet, an activated charcoal purification tube to remove interferences, a U-tube containing granular **iodine pentoxide**, an absorption bulb containing a known volume of potassium iodide (KI) solution (e.g., 10%), and a gas flow meter.[6]
- The U-tube with **iodine pentoxide** should be placed in a heating bath maintained at a constant temperature between 140°C and 155°C to ensure the reaction proceeds efficiently. [7]

2. Sample Collection:

- Draw a known volume of the air sample through the gas train at a calibrated flow rate. The carbon monoxide in the air will react with the **iodine pentoxide** in the U-tube, liberating iodine vapor.
- The liberated iodine vapor is carried by the gas stream into the absorption bulb, where it dissolves in the potassium iodide solution to form the triiodide ion (I_3^-).

3. Titration:

- Transfer the potassium iodide solution containing the dissolved iodine to an Erlenmeyer flask.
- Titrate the solution with a standardized solution of sodium thiosulfate (e.g., 0.005 N) until the solution becomes a pale yellow color.[8]
- Add a few drops of starch indicator solution. The solution will turn a deep blue-black color.[8]
- Continue the titration with sodium thiosulfate, adding it dropwise, until the blue-black color disappears completely, indicating the endpoint.[5][8]

4. Calculation:

- Calculate the moles of sodium thiosulfate used in the titration.
- Using the stoichiometry of the reactions (2 moles of $Na_2S_2O_3$ react with 1 mole of I_2), calculate the moles of iodine liberated.

- Using the stoichiometry of the primary reaction (1 mole of I_2O_5 reacts with 5 moles of CO to produce 1 mole of I_2), calculate the moles of carbon monoxide in the air sample.
- Convert the moles of CO to a concentration in parts per million (ppm) or mg/m^3 based on the volume of the air sample.

Protocol 2: Semi-Quantitative Determination of Carbon Monoxide using the Hoolamite Colorimetric Method

1. Preparation of Hoolamite Indicator:

- Note: The preparation of Hoolamite involves fuming sulfuric acid and should be performed in a well-ventilated fume hood with appropriate personal protective equipment.
- Impregnate granular pumice stone with a solution of **iodine pentoxide** and fuming sulfuric acid. An analysis of one formulation of Hoolamite showed it to contain approximately 12.29% **iodine pentoxide** and 51.89% fuming sulfuric acid on pumice granules.[\[3\]](#)
- Dry the impregnated granules carefully.
- For use, the Hoolamite is sealed in small glass tubes.[\[3\]](#)

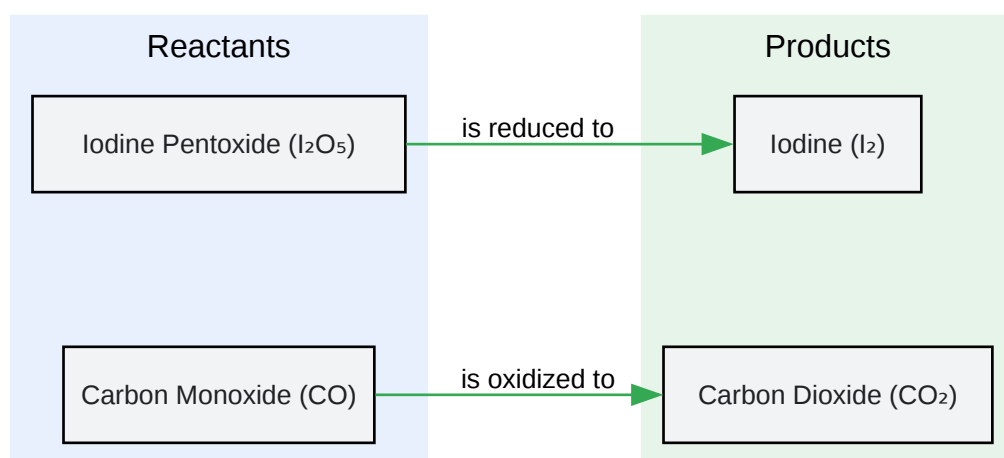
2. Sample Collection and Analysis:

- The detector consists of a small glass tube containing the Hoolamite indicator and a rubber hand bulb for drawing a specified volume of air through the tube.[\[3\]](#)
- An activated charcoal tube is placed upstream of the Hoolamite tube to remove any interfering gases.[\[3\]](#)
- To perform a measurement, break the tips of a fresh Hoolamite tube.
- Insert the tube into the detector apparatus.
- Squeeze the hand bulb a specified number of times (e.g., 10 squeezes to deliver approximately 350 ± 50 cc of air) to draw the air sample through the indicator tube.[\[3\]](#)

3. Interpretation of Results:

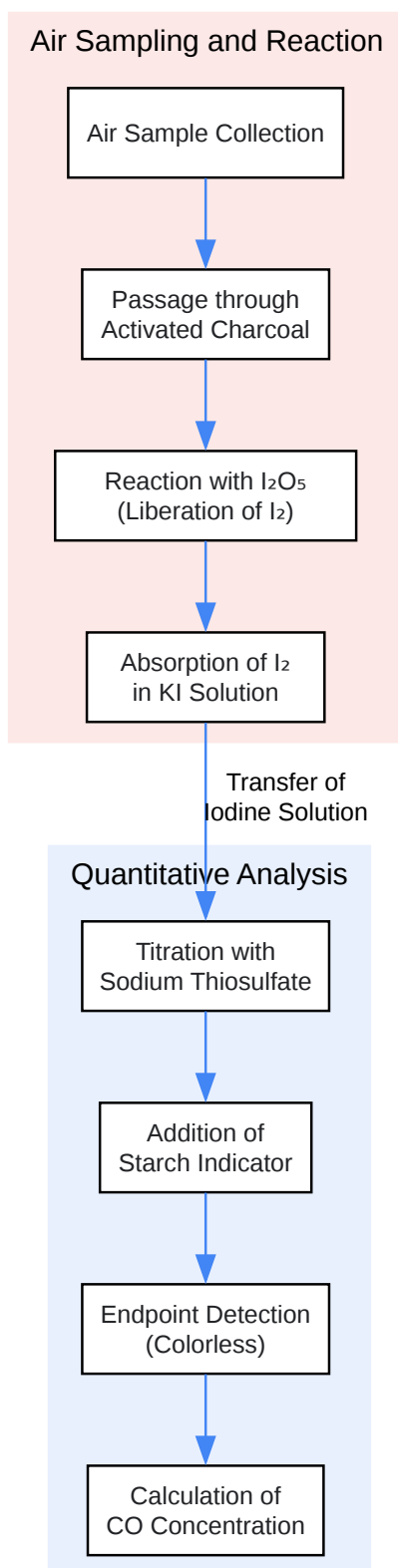
- Observe the color change in the Hoolamite indicator. The material changes from its original white to bluish-green, then to violet-brown, and finally to black depending on the concentration of carbon monoxide.[3]
- Compare the color change to a set of sealed glass tubes containing permanent color standards corresponding to known concentrations of carbon monoxide.[3] This allows for a semi-quantitative estimation of the CO concentration. Determinations can be made in less than one minute.[3]

Mandatory Visualizations



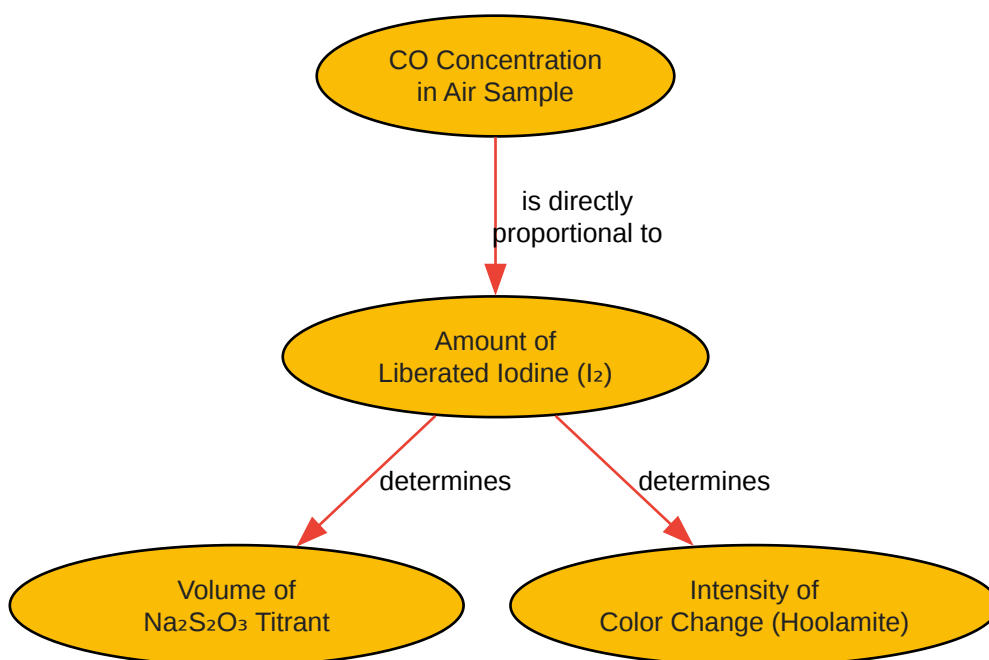
[Click to download full resolution via product page](#)

Caption: Chemical reaction pathway for CO detection.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the titrimetric method.



[Click to download full resolution via product page](#)

Caption: Logical relationship in CO measurement.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinnno.com [nbinnno.com]
- 2. The oxide of iodine used in the estimation of carbon class 12 chemistry CBSE [vedantu.com]
- 3. ia800607.us.archive.org [ia800607.us.archive.org]
- 4. Modified Iodine-Pentoxide Method for Determination of Carbon Monoxide in Air and Blood. | Semantic Scholar [semanticscholar.org]
- 5. studymind.co.uk [studymind.co.uk]
- 6. ajph.aphapublications.org [ajph.aphapublications.org]
- 7. ajph.aphapublications.org [ajph.aphapublications.org]

- 8. mcccscience.yolasite.com [mcccscience.yolasite.com]
- To cite this document: BenchChem. [Application of Iodine Pentoxide in Environmental Air Quality Monitoring]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087101#application-of-iodine-pentoxide-in-environmental-air-quality-monitoring]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com